

Technical Guide on the Safe Handling of 3,4-Diethoxybenzoic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,4-Diethoxybenzoic acid

Cat. No.: B181347

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Disclaimer: A specific Safety Data Sheet (SDS) for **3,4-Diethoxybenzoic acid** was not located in publicly available resources. The following guide is based on the closely related analogue, 3,4-Dimethoxybenzoic acid (CAS No. 93-07-2), and is provided for illustrative and informational purposes only. Chemical properties and toxicological data can vary significantly between even closely related compounds. This information must not be used as a substitute for a substance-specific SDS for **3,4-Diethoxybenzoic acid**. Researchers, scientists, and drug development professionals must obtain and consult the official SDS from the manufacturer or supplier before handling **3,4-Diethoxybenzoic acid**.

Hazard Identification and Classification

3,4-Dimethoxybenzoic acid is classified as a hazardous substance. The primary hazards are related to irritation of the skin, eyes, and respiratory tract.^{[1][2]} It is also harmful if swallowed.^[1]

1.1 GHS Classification Summary

The following table summarizes the Globally Harmonized System (GHS) classification for 3,4-Dimethoxybenzoic acid.

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation.[2] [3][4]
Serious Eye Damage/Eye Irritation	2 / 2A	H319: Causes serious eye irritation.[2][3][4]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation.[2][3][4]
Acute Toxicity, Oral (Legacy Classification)	-	Harmful if swallowed (R22).[1]

1.2 GHS Label Elements

Element	Details
Pictogram	GHS07 (Exclamation Mark)
Signal Word	Warning
Hazard Statements	H315: Causes skin irritation.[2][4] H319: Causes serious eye irritation.[2][4] H335: May cause respiratory irritation.[2][4]
Precautionary Statements (Prevention)	P261: Avoid breathing dust. P264: Wash skin thoroughly after handling. P271: Use only outdoors or in a well-ventilated area. P280: Wear protective gloves/protective clothing/eye protection/face protection.[3]
Precautionary Statements (Response)	P302 + P352: IF ON SKIN: Wash with plenty of soap and water. P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3] P312: Call a POISON CENTER or doctor/physician if you feel unwell. P332 + P313: If skin irritation occurs: Get medical advice/attention. P337 + P313: If eye irritation persists: Get medical advice/attention.
Precautionary Statements (Storage)	P403 + P233: Store in a well-ventilated place. Keep container tightly closed.[3] P405: Store locked up.[3]
Precautionary Statements (Disposal)	P501: Dispose of contents/container to an approved waste disposal plant.[3]

Physical and Chemical Properties

A summary of the key physical and chemical properties of 3,4-Dimethoxybenzoic acid is provided below.

Property	Value
Molecular Formula	C ₉ H ₁₀ O ₄ [5]
Molecular Weight	182.17 g/mol [6]
Appearance	White to off-white or pale yellow crystalline powder.[1][7]
Odor	Odorless.[1]
Melting Point	179 - 182 °C[1]
Solubility	Slightly soluble in water.[1] Soluble in organic solvents like ethanol.
Stability	Stable under normal temperatures and pressures.[1]

Exposure Controls and Personal Protection

Engineering controls and personal protective equipment (PPE) are critical for minimizing exposure.

3.1 Engineering Controls

- Ventilation: Use only in a well-ventilated area, preferably in a chemical fume hood.[3]
- Safety Stations: Ensure safety showers and eyewash stations are close to the workstation location.[3]

3.2 Personal Protective Equipment (PPE) Summary

Protection Type	Specification
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1]
Skin Protection	Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure.[1] Gloves must be inspected prior to use and disposed of in accordance with good laboratory practices.
Respiratory Protection	A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed whenever workplace conditions warrant a respirator's use.[1] Use a NIOSH/MSHA approved respirator if exposure limits are exceeded or if irritation is experienced. [3]

Handling and Storage

4.1 Handling Protocols

- Avoid contact with skin, eyes, and clothing.[2]
- Avoid breathing dust.[2]
- Ensure adequate ventilation and avoid dust formation.[3]
- Wash hands thoroughly after handling.[3]
- Keep away from incompatible materials such as strong oxidizing and reducing agents.[1][3]

4.2 Storage Protocols

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[3\]](#)
- Store locked up.[\[3\]](#)
- Recommended storage temperature is 15 – 25 °C.[\[4\]](#)

Emergency and First Aid Procedures

The following table outlines the recommended first aid measures in case of exposure. Medical attention should be sought immediately in all cases of significant exposure.[\[1\]](#)

Exposure Route	First Aid Protocol
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. If breathing is difficult, give oxygen. Call a POISON CENTER or doctor/physician if you feel unwell. [1] [3]
Skin Contact	Immediately flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Get medical advice/attention if skin irritation occurs. [1] [3]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses, if present and easy to do. Continue rinsing. Get medical attention immediately. [1] [3]
Ingestion	Do NOT induce vomiting. If conscious and alert, rinse mouth and drink 2-4 cupfuls of water. Get medical aid immediately. [1]

Accidental Release and Firefighting Measures

6.1 Accidental Release Measures

- Personal Precautions: Use personal protective equipment as required. Ensure adequate ventilation. Avoid dust formation. Evacuate personnel to safe areas.[\[3\]](#)

- Environmental Precautions: Do not let product enter drains.[3]
- Containment and Cleanup: Vacuum or sweep up material and place into a suitable, labeled disposal container.[1] Avoid generating dusty conditions.

6.2 Firefighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[1][3]
- Specific Hazards: Combustible material. Hazardous decomposition products include carbon monoxide and carbon dioxide.[1][2]
- Protective Equipment: As in any fire, wear a self-contained breathing apparatus in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[1][3]

Toxicological and Disposal Information

7.1 Toxicological Summary

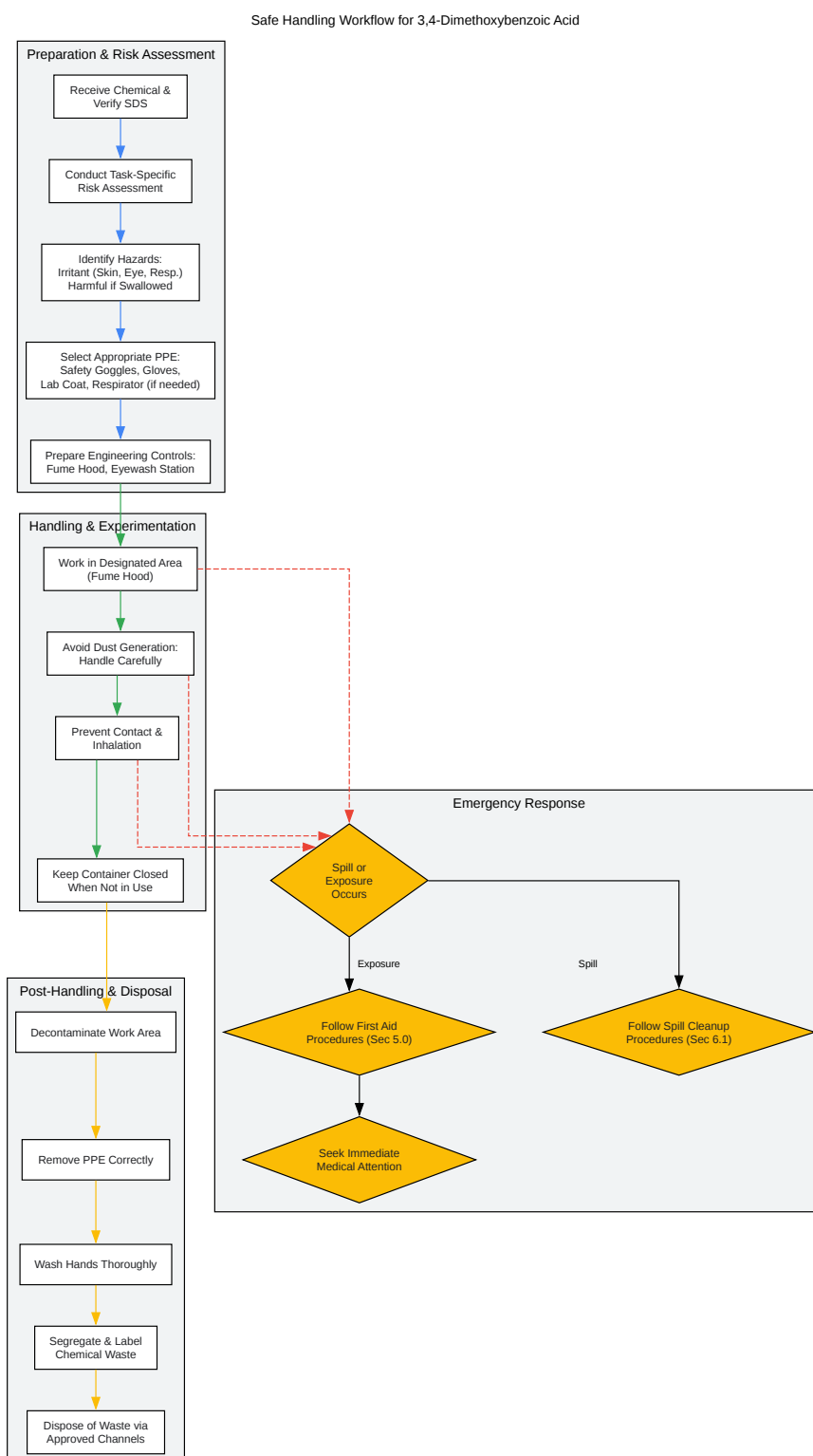
- The toxicological properties have not been fully investigated.[3]
- Acute Toxicity: An intraperitoneal LD₅₀ in mice was reported as >800 mg/kg.[1]
- Carcinogenicity: Not listed as a carcinogen by ACGIH, IARC, NTP, or CA Prop 65.[1]

7.2 Disposal Considerations

- Dispose of contents and container in a manner consistent with federal, state, and local regulations.[1]
- Waste must be disposed of by treatment at a permitted facility or as advised by your local hazardous waste regulatory authority.
- Do not re-use empty containers.

Workflow for Safe Handling

The following diagram outlines the logical workflow for handling 3,4-Dimethoxybenzoic acid in a research environment.



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- To cite this document: BenchChem. [Technical Guide on the Safe Handling of 3,4-Diethoxybenzoic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b181347#3-4-diethoxybenzoic-acid-safety-and-handling-precautions\]](https://www.benchchem.com/product/b181347#3-4-diethoxybenzoic-acid-safety-and-handling-precautions)

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